

Comparaison des Méthodes de Synthèse du Cyanure de Cuivre(I)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Le **cyanure de cuivre(I)** (CuCN), un composé inorganique essentiel, joue un rôle crucial dans divers domaines industriels et de recherche, notamment en galvanoplastie pour le cuivrage[1], en tant que catalyseur et comme réactif dans la synthèse de nitriles en chimie organique. Sa production peut être réalisée via plusieurs voies de synthèse, chacune présentant des avantages et des inconvénients en termes de rendement, de pureté, de sécurité et d'applicabilité à l'échelle industrielle. Ce guide comparatif a pour but d'éclairer les chercheurs, scientifiques et professionnels du développement de médicaments sur les différentes méthodologies de synthèse du CuCN, en s'appuyant sur des données expérimentales et des protocoles détaillés.

Tableau Comparatif des Méthodes de Synthèse

Le tableau suivant résume les données quantitatives clés pour les principales méthodes de synthèse du **cyanure de cuivre(I)**.

Méthode de synthèse	Réactifs Principaux	Agent Réducteur	Température de Réaction (°C)	Temps de Réaction	Rendement Théorique	Pureté du Produit	Avantages	Inconvénients
1. Réduction de CuSO ₄ suivie d'une cyanuration	Sulfate de cuivre(II) (CuSO ₄), Cyanure de sodium (NaCN)	Bisulfite de sodium (NaHS), Cyanure de potassium (KCN)	60	Relative-ment court	Élevé	Élevée	Dégage ment de cyanogène	Nécessite une étape de réduction supplémentaire
2. Réaction directe	Sulfate de cuivre(II) (CuSO ₄), Cyanure de sodium (NaCN)	Aucun (auto-réducteur)	Ambian-te à élevée	Rapide	Variable	Impur	Simplicité (une seule étape)	Dégage ment de cyanogène gazeux (toxique), produit impur
3. Procédé Industriel (à partir de Cu)	Cuivre métallique (Cu), Chlorure cuivrique (CuCl ₂)	Cuivre métallique	30 - 60	Continu	Élevé	Élevée	Coût des matières premières élevés	Utilisation d'acide cyanhydrique hautement potentiel

métalliq (CuCl₂),
ue) Acide
cyanhy
drique
(HCN)

llement toxique
plus et de
bas, CuCl₂
procédé
en
continu

Protocoles Expérimentaux Détaillés

Méthode 1: Synthèse par Réduction de Sulfate de Cuivre(II) suivie d'une Cyanuration

Cette méthode est privilégiée pour la production en laboratoire d'un **cyanure de cuivre(I)** de haute pureté. Elle se déroule en deux étapes principales : la réduction des ions cuivre(II) en ions cuivre(I), suivie de la précipitation du **cyanure de cuivre(I)**.

Réactifs :

- Sulfate de cuivre(II) pentahydraté (CuSO₄·5H₂O)
- Bisulfite de sodium (NaHSO₃)
- Cyanure de sodium (NaCN) ou Cyanure de potassium (KCN)
- Eau distillée

Protocole :

- Préparation de la solution de sulfate de cuivre(II) : Dissoudre 500 g de sulfate de cuivre(II) pentahydraté dans 1600 mL d'eau à une température de 40-50 °C.
- Préparation des solutions de réactifs :
 - Préparer une solution de 140 g de bisulfite de sodium dans 400 mL d'eau.
 - Préparer une solution de 140 g de cyanure de potassium dans 400 mL d'eau.
 - Chauffer séparément les deux solutions à 60 °C.

- Réaction :
 - Ajouter la solution de bisulfite de sodium à la solution de sulfate de cuivre(II) sous agitation mécanique. La solution doit passer du bleu au vert.
 - Immédiatement après, ajouter la solution de cyanure de potassium. Une légère effervescence peut se produire avec un dégagement de dioxyde de soufre.
- Récupération du produit :
 - Après environ 10 minutes, filtrer la solution chaude pour récupérer le précipité de **cyanure de cuivre(I)**.
 - Laver abondamment le précipité avec de l'eau bouillante, puis avec de l'éthanol.
 - Sécher le produit à 100-110 °C pour obtenir une fine poudre blanche.

Données quantitatives :

- Un rendement de 167 g de CuCN a été rapporté à partir de 500 g de CuSO₄·5H₂O.

Méthode 2: Synthèse par Réaction Directe

Cette méthode historique est plus simple mais présente des risques significatifs et conduit à un produit de moindre pureté.

Réactifs :

- Sulfate de cuivre(II) (CuSO₄)
- Cyanure de sodium (NaCN)
- Eau distillée

Protocole :

- Préparation des solutions :
 - Dissoudre le sulfate de cuivre(II) dans l'eau.

- Dissoudre le cyanure de sodium dans l'eau.
- Réaction :
 - Ajouter lentement la solution de cyanure de sodium à la solution de sulfate de cuivre(II) sous agitation. La réaction est exothermique.
 - AVERTISSEMENT : Cette réaction produit du cyanogène ((CN)₂), un gaz extrêmement toxique. Elle doit être réalisée sous une hotte de laboratoire performante avec des équipements de protection individuelle adéquats.
- Récupération du produit :
 - Le **cyanure de cuivre(I)** précipite.
 - Filtrer, laver et sécher le précipité. Le produit obtenu est souvent contaminé par des composés de cuivre(II), lui donnant une couleur verdâtre.

Méthode 3: Procédé Industriel à partir de Cuivre Métallique

Ce procédé, décrit dans des brevets, est conçu pour une production à grande échelle.

Réactifs :

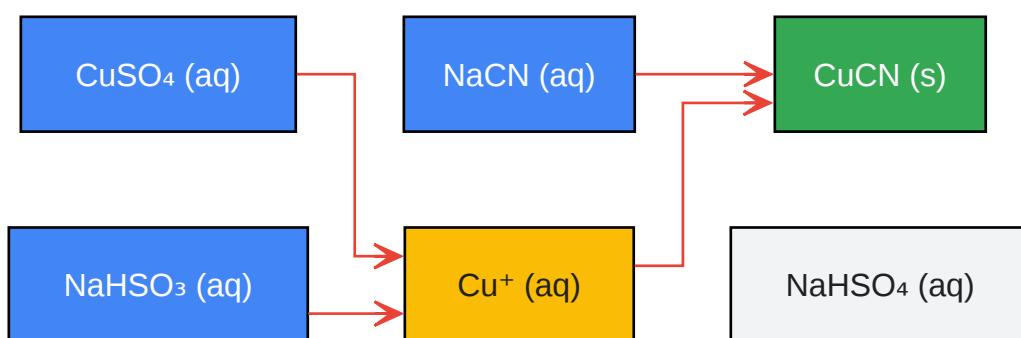
- Cuivre métallique (Cu)
- Chlorure cuivrique (CuCl₂)
- Acide cyanhydrique (HCN)
- Chlorure de sodium (NaCl)
- Acide chlorhydrique (HCl)

Protocole général :

- Formation du chlorure cuivreux : Le cuivre métallique est mis à réagir avec une solution de chlorure cuivrique dans un milieu aqueux contenant du chlorure de sodium et de l'acide chlorhydrique pour former du chlorure cuivreux (CuCl).
- Cyanuration : Le chlorure cuivreux réagit ensuite avec de l'acide cyanhydrique pour former le **cyanure de cuivre(I)** qui est insoluble et précipite.
- Régénération : Le filtrat contenant du chlorure cuivreux est oxydé (généralement par aération) pour régénérer le chlorure cuivrique, qui est ensuite recyclé dans la première étape.

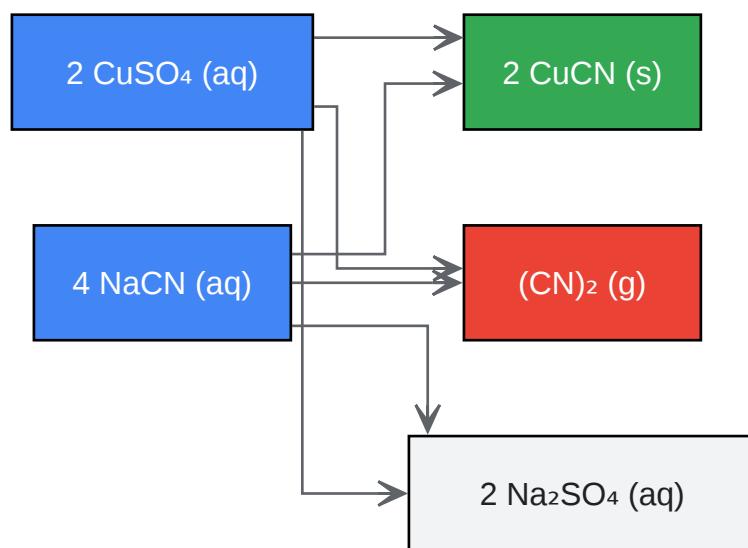
Visualisations des Voies de Réaction

Les diagrammes suivants illustrent les schémas réactionnels pour chaque méthode de synthèse.



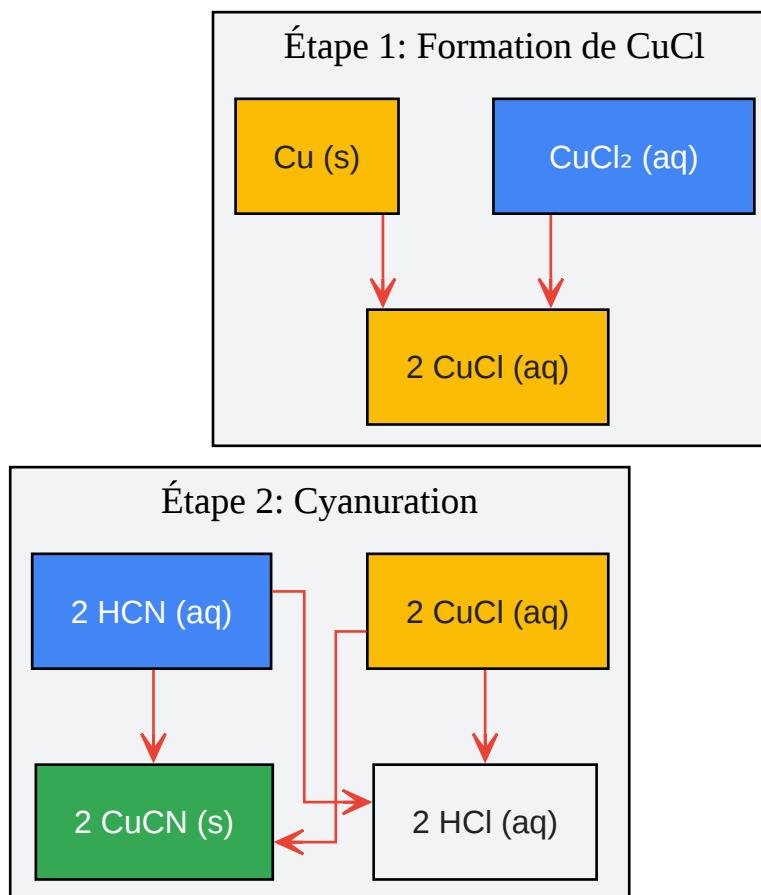
[Click to download full resolution via product page](#)

Légende: Schéma réactionnel de la synthèse du CuCN par réduction.



[Click to download full resolution via product page](#)

Légende: Schéma de la réaction directe pour la synthèse du CuCN.



[Click to download full resolution via product page](#)

Légende: Flux de processus pour la synthèse industrielle de CuCN.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyanure — Wikipédia [fr.wikipedia.org]
- To cite this document: BenchChem. [Comparaison des Méthodes de Synthèse du Cyanure de Cuivre(I)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202555#comparaison-des-m-thodes-de-synth-se-du-cyanure-de-cuivre\]](https://www.benchchem.com/product/b1202555#comparaison-des-m-thodes-de-synth-se-du-cyanure-de-cuivre)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com